

Stearyltrimethylammonium chloride safety data sheet and handling precautions.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Stearyltrimethylammonium

Cat. No.: B1193908

[Get Quote](#)

Stearyltrimethylammonium Chloride: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **Stearyltrimethylammonium** chloride (STAC). The information is compiled from various safety data sheets and standardized experimental guidelines to ensure a high level of technical detail and accuracy for professionals in research and development.

Chemical and Physical Properties

Stearyltrimethylammonium chloride is a quaternary ammonium salt widely used as a cationic surfactant.^[1] Its properties make it suitable for applications such as an antistatic agent, emulsifier, and disinfectant.^{[2][3]}

| Property | Value | Reference |
|---|--|-----------|
| Synonyms | Octadecyltrimethylammonium chloride, Trimethylstearyl ammonium chloride | [4] |
| CAS Number | 112-03-8 | [1] |
| Molecular Formula | C21H46ClN | [5] |
| Appearance | White to off-white powder or waxy solid | [1][2][4] |
| Melting Point | 104 °C (range: 95-104 °C) | [4] |
| Boiling Point | 249 °C | [4][6] |
| Water Solubility | 49 mg/L at 25 °C | [4] |
| log Pow (Octanol/Water Partition Coefficient) | 3.61 at 25 °C | [4] |
| Vapor Pressure | < 0 Pa at 20 °C | [4] |
| Density | 0.91 g/cm ³ at 20 °C | [4] |

Hazard Identification and Classification

STAC is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

| Hazard Class | Category | Hazard Statement |
|--|-----------------|--|
| Acute Toxicity (Oral) | Category 4 | H302: Harmful if swallowed |
| Acute Toxicity (Dermal) | Category 3 | H311: Toxic in contact with skin |
| Skin Corrosion/Irritation | Sub-category 1C | H314: Causes severe skin burns and eye damage |
| Serious Eye Damage/Eye Irritation | Category 1 | H318: Causes serious eye damage |
| Hazardous to the Aquatic Environment (Acute) | Category 1 | H400: Very toxic to aquatic life |
| Hazardous to the Aquatic Environment (Chronic) | Category 1 | H410: Very toxic to aquatic life with long lasting effects |

Source:[4][7][8]

Signal Word: Danger[4][7]

Hazard Pictograms:

- Corrosion
- Skull and Crossbones
- Health Hazard
- Environment

Toxicological Data

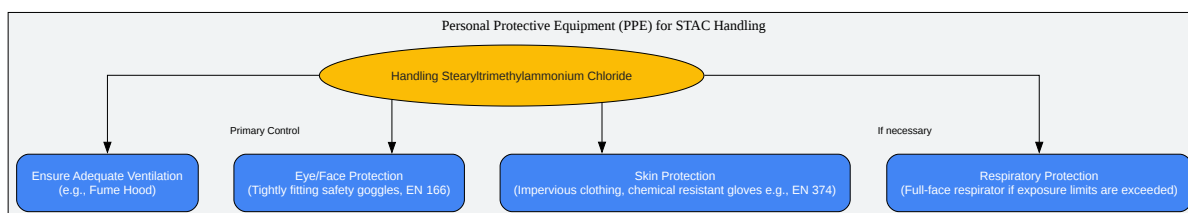
| Endpoint | Species | Route | Value | Reference |
|-------------|--|--------|----------------|-----------|
| LD50 | Rat (female) | Oral | 702.5 mg/kg bw | [9] |
| LD50 | Rabbit (male) | Dermal | 1300 mg/kg bw | [9] |
| LC50 (96 h) | Danio rerio (Zebra fish) | - | 0.064 mg/L | [9] |
| EC50 (48 h) | Daphnia magna | - | 0.037 mg/L | [9] |
| EC50 (96 h) | Pseudokirchnerie Ila subcapitata (Green algae) | - | 0.11 mg/L | [9] |

Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with STAC.

Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **Stearyltrimethylammonium** chloride.



[Click to download full resolution via product page](#)

Caption: Recommended Personal Protective Equipment for handling STAC.

Safe Handling Practices

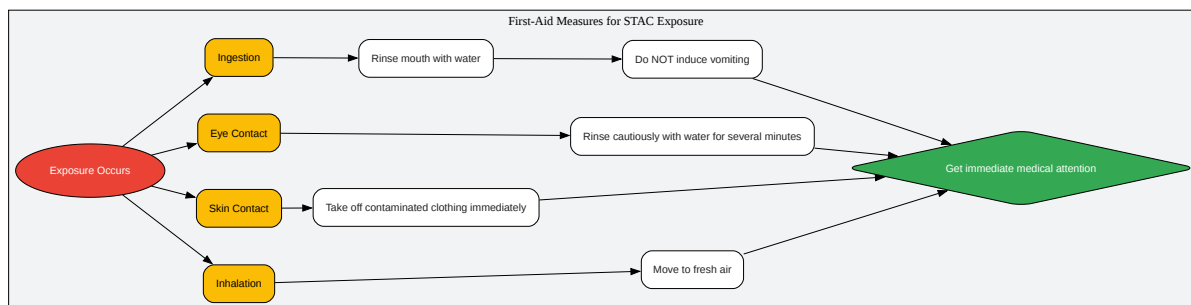
- Avoid contact with skin and eyes.[\[4\]](#)[\[10\]](#)
- Avoid formation of dust and aerosols.[\[4\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[4\]](#)[\[10\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[7\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)
- Use in a well-ventilated area.[\[4\]](#)[\[10\]](#)
- Avoid release to the environment.[\[4\]](#)[\[7\]](#)

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[4\]](#)
- Keep container tightly closed.[\[7\]](#)
- Store locked up.[\[4\]](#)[\[7\]](#)
- Store away from incompatible materials and foodstuff containers.[\[4\]](#)

Emergency Procedures

The following flowchart details the appropriate first-aid measures in case of exposure to **Stearyltrimethylammonium** chloride.



[Click to download full resolution via product page](#)

Caption: First-aid procedures for STAC exposure.

In case of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[4] Avoid dust formation and remove all sources of ignition.[4] Collect the spillage and dispose of it in a suitable, closed container.[4]

For firefighting, use dry chemical, carbon dioxide, or alcohol-resistant foam.[4] Wear a self-contained breathing apparatus if necessary.[4]

Experimental Protocols for Ecotoxicity Testing

The following are summaries of the standardized OECD guidelines for the ecotoxicity tests cited in Section 3.

OECD Test Guideline 203: Fish, Acute Toxicity Test

This test determines the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a 96-hour period.[\[6\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Test Organism: A suitable fish species, such as *Danio rerio* (Zebra fish), is selected.[\[6\]](#)[\[8\]](#)
- Test Conditions:
 - The fish are exposed to at least five concentrations of the test substance in a geometric series.[\[12\]](#)[\[13\]](#)
 - A control group is maintained in water without the test substance.[\[6\]](#)
 - The test is conducted for 96 hours under controlled temperature and lighting conditions.[\[6\]](#)
 - The test can be static (no renewal of the test solution) or semi-static (the test solution is renewed at regular intervals).[\[6\]](#)
- Observations: Mortalities are recorded at 24, 48, 72, and 96 hours.[\[6\]](#)[\[12\]](#)
- Endpoint: The LC50 value at 96 hours is calculated using appropriate statistical methods.[\[13\]](#)

OECD Test Guideline 202: *Daphnia* sp., Acute Immobilisation Test

This test assesses the acute toxicity of a substance to *Daphnia* species by determining the concentration that immobilizes 50% of the organisms (EC50) within 48 hours.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[14\]](#)

- Test Organism: Young daphnids (e.g., *Daphnia magna*), less than 24 hours old, are used.[\[4\]](#)[\[5\]](#)
- Test Conditions:
 - The daphnids are exposed to a range of concentrations of the test substance for 48 hours.[\[3\]](#)[\[4\]](#)
 - A control group is maintained in the same conditions without the test substance.[\[7\]](#)

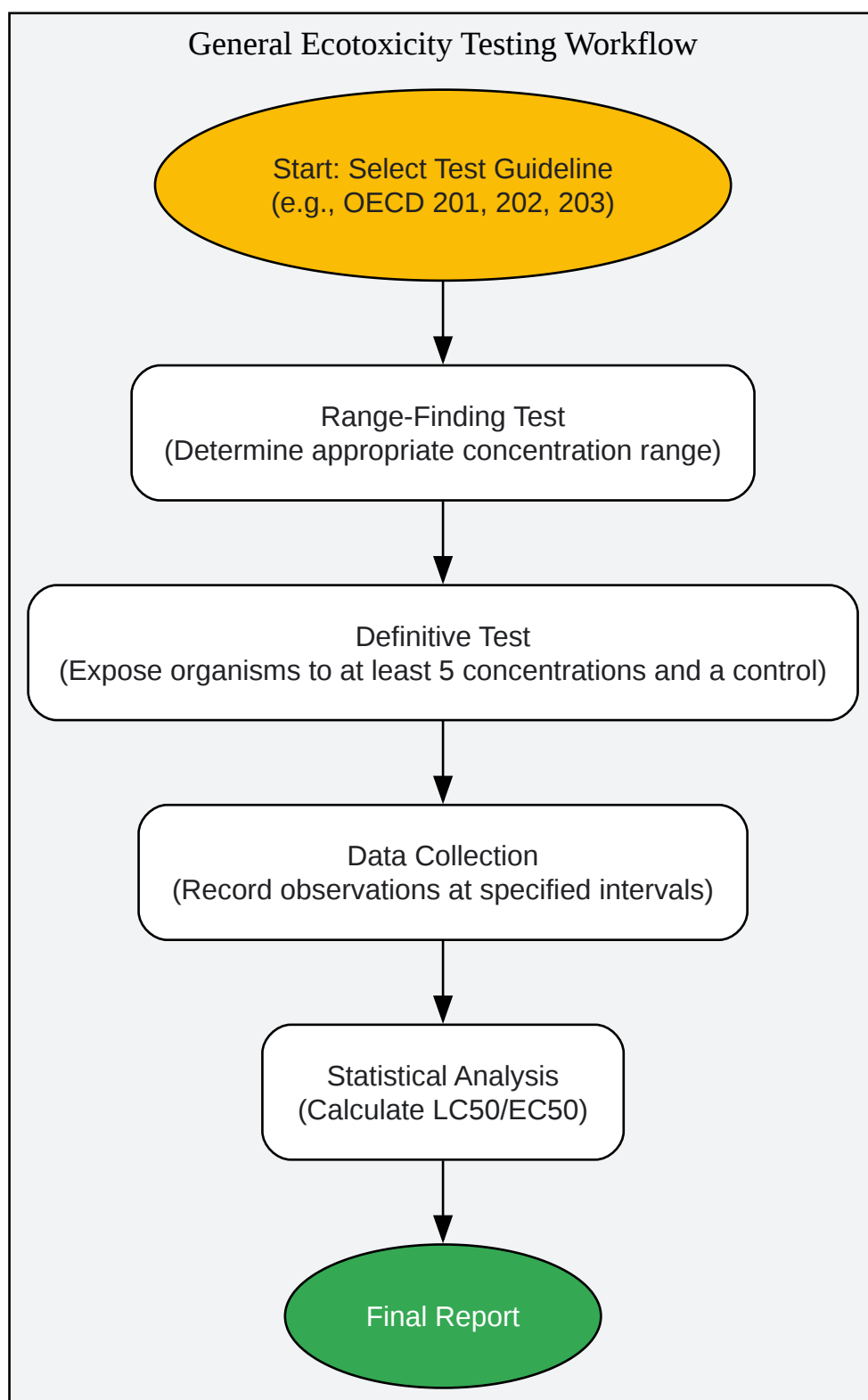
- The test is performed under controlled temperature and light cycles.[\[4\]](#)
- Observations: Immobilization (the inability to swim within 15 seconds after gentle agitation) is observed at 24 and 48 hours.[\[5\]](#)[\[7\]](#)
- Endpoint: The EC50 value at 48 hours is determined.[\[3\]](#)[\[4\]](#)

OECD Test Guideline 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This guideline evaluates the effect of a substance on the growth of freshwater microalgae or cyanobacteria.[\[2\]](#)[\[10\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Test Organism: Exponentially growing cultures of a selected algal species (e.g., *Pseudokirchneriella subcapitata*) are used.[\[2\]](#)[\[15\]](#)
- Test Conditions:
 - The algal cultures are exposed to at least five concentrations of the test substance in a nutrient-rich medium.[\[2\]](#)[\[16\]](#)
 - The test is typically run for 72 hours under continuous illumination and constant temperature.[\[2\]](#)[\[15\]](#)
- Observations: Algal growth is measured at least every 24 hours by determining cell concentration or another measure of biomass.[\[10\]](#)
- Endpoint: The EC50 value, the concentration that causes a 50% reduction in growth rate or yield compared to the control, is calculated.[\[10\]](#)

The following diagram illustrates the general workflow for these ecotoxicity tests.



[Click to download full resolution via product page](#)

Caption: General workflow for ecotoxicity testing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test - Situ Biosciences [situbiosciences.com]
- 3. OECD 202: Daphnia Sp., Immobilization Test - Situ Biosciences [situbiosciences.com]
- 4. biotechnologiebt.it [biotechnologiebt.it]
- 5. shop.fera.co.uk [shop.fera.co.uk]
- 6. biotechnologiebt.it [biotechnologiebt.it]
- 7. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 8. Fish toxicity - acute toxicity | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 9. echemi.com [echemi.com]
- 10. shop.fera.co.uk [shop.fera.co.uk]
- 11. OECD 203: Fish, Acute Toxicity Test - Situ Biosciences [situbiosciences.com]
- 12. oecd.org [oecd.org]
- 13. eurofins.com.au [eurofins.com.au]
- 14. eurofins.it [eurofins.it]
- 15. biotechnologiebt.it [biotechnologiebt.it]
- 16. oecd.org [oecd.org]
- 17. oecd.org [oecd.org]
- To cite this document: BenchChem. [Stearyltrimethylammonium chloride safety data sheet and handling precautions.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193908#stearyltrimethylammonium-chloride-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com